Technical Support Center: Optimization of 2-amino-N-(2-hydroxyethyl)benzenesulfonamide Synthesis

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Compound of Interest

Compound Name:	*2-amino-N-(2-hydroxyethyl)benzenesulfonamide*
CAS No.:	*959336-90-4*
Cat. No.:	*B113371*

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This guide provides in-depth technical support for researchers, scientists, and drug development professionals engaged in the synthesis of **2-amino-N-(2-hydroxyethyl)benzenesulfonamide**. It is structured to address common experimental challenges through a detailed troubleshooting section and a comprehensive FAQ, moving beyond simple procedural steps to explain the underlying chemical principles.

Reaction Overview: A Reliable Two-Step Synthesis

The synthesis of **2-amino-N-(2-hydroxyethyl)benzenesulfonamide** is most reliably achieved through a two-step process. This method avoids the self-reactivity and instability issues associated with the direct use of 2-aminobenzenesulfonyl chloride.

The process involves:

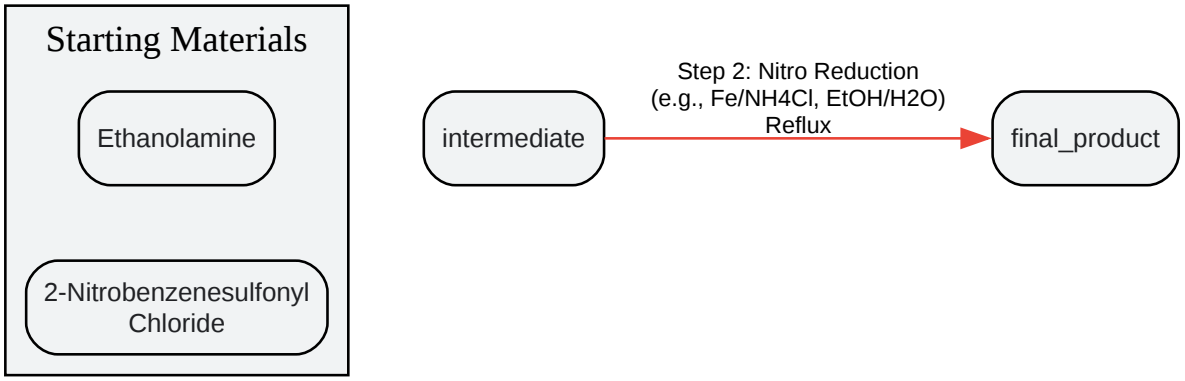
- Sulfonamide Formation: Reaction of 2-nitrobenzenesulfonyl chloride with ethanolamine to form the intermediate, N-(2-hydroxyethyl)-2-nitrobenzenesulfonamide.

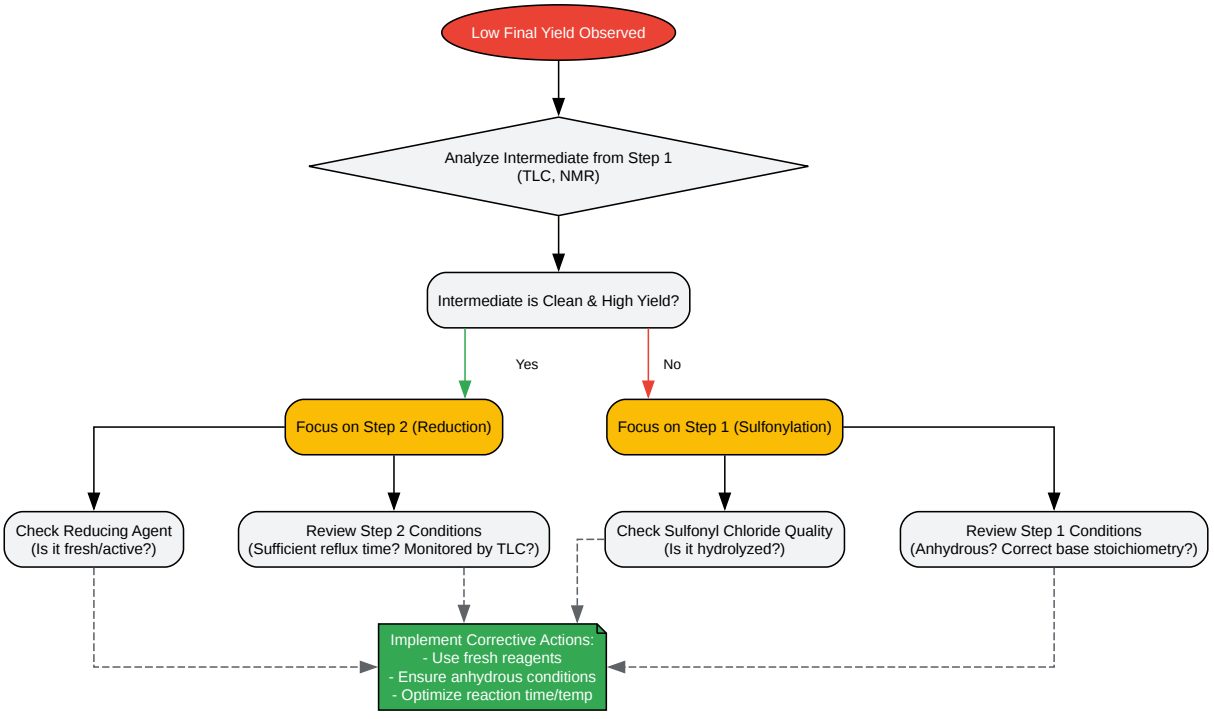
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- Nitro Group Reduction: Reduction of the nitro group on the intermediate to yield the final amine product, **2-amino-N-(2-hydroxyethyl)benzenesulfonamide**.

This two-step approach allows for greater control and typically results in higher purity and yield of the final product.

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